

Application Notes & Protocols for the Forensic Toxicological Analysis of AH 8529

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Compound of Interest

Compound Name: AH 8529

Cat. No.: B162177

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Introduction

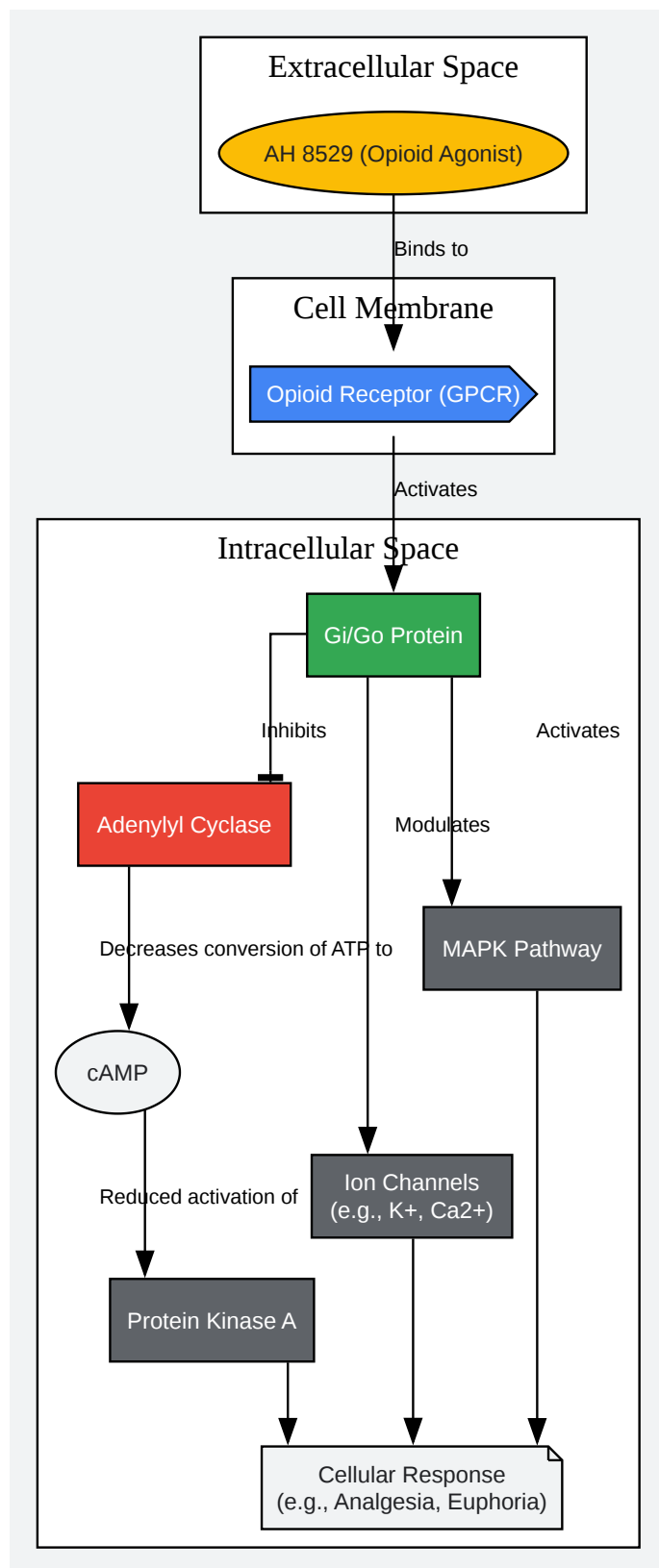
AH 8529 is an analytical reference standard structurally classified as an opioid.[1][2] As with many novel psychoactive substances (NPS), its physiological and toxicological properties are not extensively documented.[1][2] This document provides a comprehensive workflow for the forensic toxicological analysis of **AH 8529** in biological matrices, intended for researchers, scientists, and drug development professionals. The protocols outlined below are based on established methodologies for the detection and quantification of opioids and other NPS.[3][4][5]

Chemical Information

Parameter	Value
Formal Name	4-chloro-N-[[1-(dimethylamino)cyclohexyl]methyl]-benzamide
CAS Number	41805-00-9
Molecular Formula	C ₁₆ H ₂₃ ClN ₂ O
Molecular Weight	294.8 g/mol
Structure	<chem>ClC1=CC=C(C(NCC2(N(C)C)CCCC2)=O)C=C1</chem>

Hypothesized Signaling Pathway of AH 8529

Given that **AH 8529** is categorized as an opioid, it is hypothesized to act as an agonist at opioid receptors, such as the mu (μ), delta (δ), and kappa (κ) receptors. The following diagram illustrates a generalized opioid receptor signaling cascade.

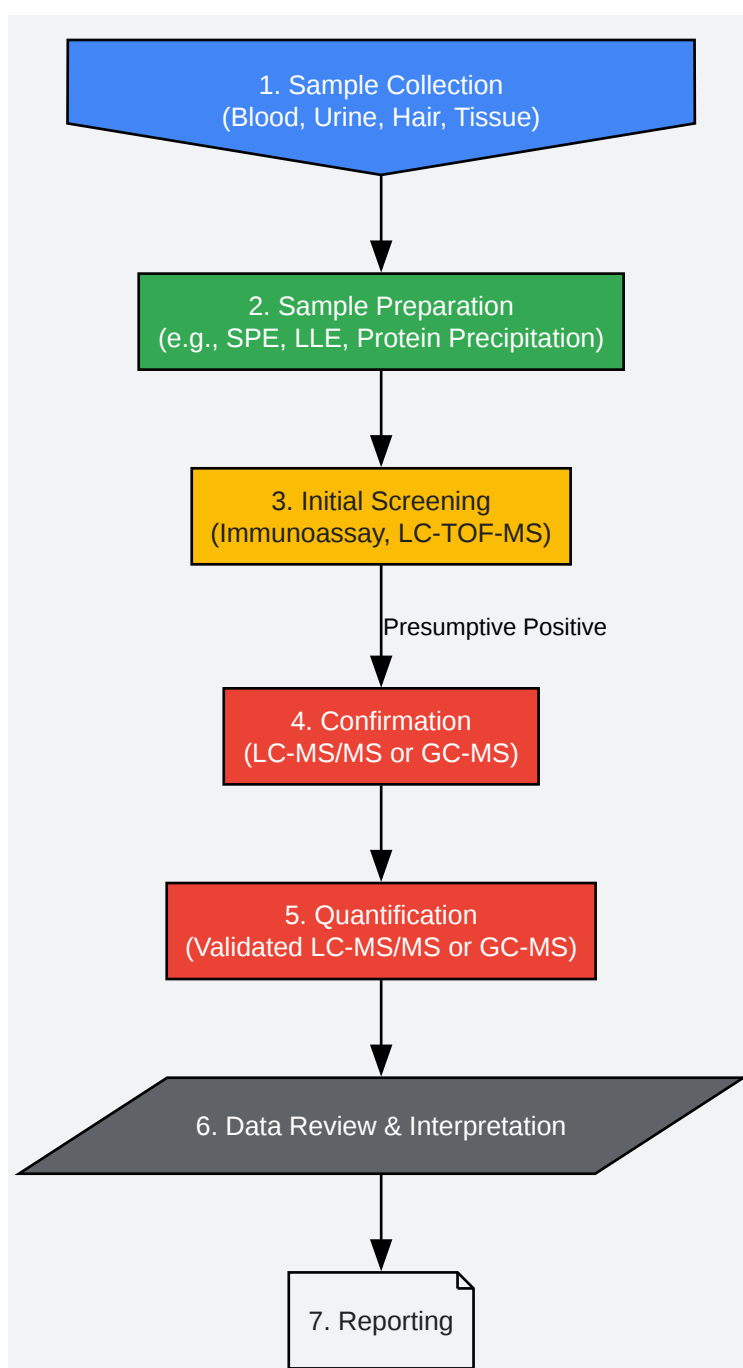


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Caption: Hypothesized opioid receptor signaling pathway for **AH 8529**.

Forensic Toxicology Workflow for AH 8529

The following workflow is designed for the comprehensive analysis of **AH 8529** in forensic toxicology laboratories. This multi-step process ensures accurate and reliable identification and quantification.[6]



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